

# Pipendoxifene hydrochloride chemical structure

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## Compound of Interest

Compound Name: *Pipendoxifene hydrochloride*

Cat. No.: *B1663502*

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## An In-depth Technical Guide to **Pipendoxifene Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Pipendoxifene hydrochloride** (ERA-923), a nonsteroidal selective estrogen receptor modulator (SERM). Developed for the treatment of breast cancer, Pipendoxifene reached Phase II clinical trials before its development was discontinued.[1][2] This guide covers its chemical properties, mechanism of action, synthesis, and key preclinical data.

## Chemical Structure and Properties

Pipendoxifene is a 2-phenylindole derivative, structurally related to other SERMs like zindoxifene and bazedoxifene.[1] The hydrochloride salt form enhances its solubility and stability for research and formulation purposes.[3]

## Chemical Identifiers

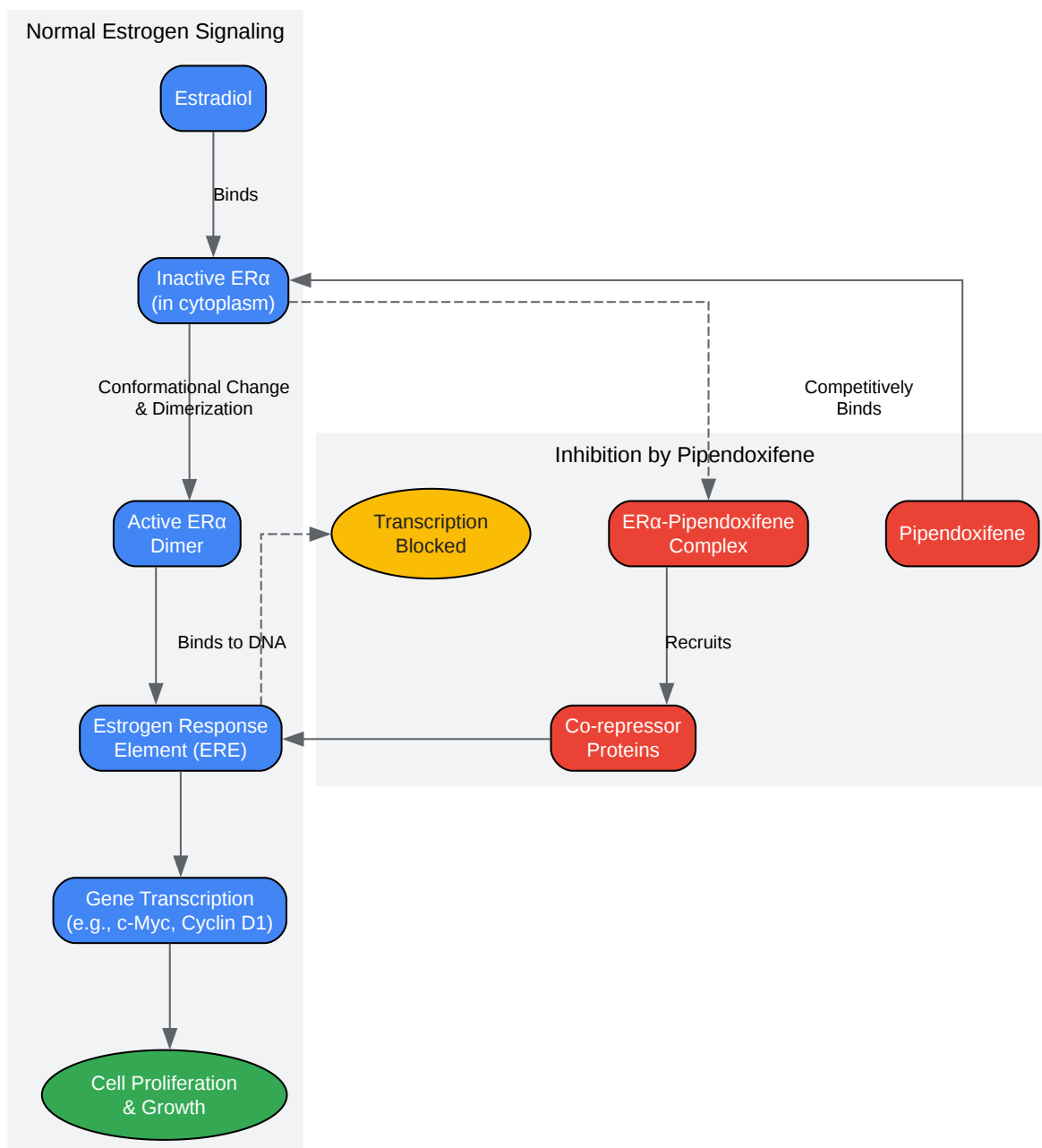
The fundamental chemical identifiers for Pipendoxifene and its hydrochloride salt are summarized below.

| Identifier        | Value                                                                                             | Reference |
|-------------------|---------------------------------------------------------------------------------------------------|-----------|
| IUPAC Name        | 2-(4-hydroxyphenyl)-3-methyl-1-[[4-(2-piperidin-1-ylethoxy)phenyl]methyl]indol-5-ol hydrochloride | [4]       |
| CAS Number        | 245124-69-0 (hydrochloride);<br>198480-55-6 (parent)                                              | [1][5]    |
| Molecular Formula | C <sub>29</sub> H <sub>33</sub> ClN <sub>2</sub> O <sub>3</sub>                                   | [6]       |
| Molecular Weight  | 493.04 g/mol                                                                                      | [6]       |
| SMILES            | <chem>CC1=C(N(C2=C1C=C(C=C2)O)CC3=CC=C(C=C3)OCCN4CCCCC4)C5=CC=C(C=C5)O.Cl</chem>                  | [3]       |
| InChI Key         | FIKCMRKZNTXMKE-UHFFFAOYSA-N                                                                       |           |
| Synonyms          | ERA-923                                                                                           | [1]       |

## Mechanism of Action

Pipendoxifene is a selective estrogen receptor modulator (SERM) with a high affinity for the estrogen receptor (ER), particularly ER $\alpha$ . [4][5] As a SERM, it exhibits tissue-specific antagonist or partial agonist activity. In breast cancer cells, it functions as a pure antagonist. [2][7]

The primary mechanism involves the competitive inhibition of estradiol binding to the ligand-binding domain of ER $\alpha$ . [4] This antagonism prevents the conformational changes in the receptor that are necessary for the recruitment of co-activator proteins and subsequent transcription of estrogen-responsive genes that drive tumor cell proliferation. [8] This leads to cell cycle arrest and inhibition of tumor growth in ER-positive breast cancer models. [5]



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**Caption:** Mechanism of Action of Pipendoxifene. (Within 100 characters)

## Preclinical Pharmacology

Pipendoxifene demonstrated a potent preclinical profile, showing strong inhibition of ER $\alpha$  binding and estrogen-stimulated cell growth. Notably, it retained its efficacy in a tamoxifen-resistant MCF-7 cell line variant.[\[5\]](#)

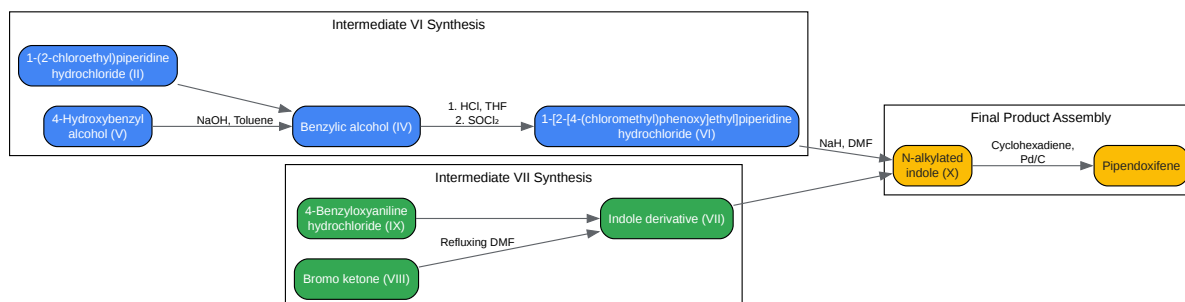
## In Vitro Activity

| Assay                          | Cell Line / System | Endpoint                                 | Result (IC <sub>50</sub> ) | Reference           |
|--------------------------------|--------------------|------------------------------------------|----------------------------|---------------------|
| ER $\alpha$ Binding Inhibition | ER $\alpha$        | Inhibition of Estrogen Binding           | 14 nM                      | <a href="#">[5]</a> |
| ERE Transcriptional Activity   | MCF-7              | Antagonism of 17 $\beta$ -estradiol      | 1.5 $\pm$ 0.4 nM           | <a href="#">[2]</a> |
| Cell Growth Inhibition         | MCF-7              | Inhibition of Estrogen-Stimulated Growth | 0.2 nM                     | <a href="#">[5]</a> |
| Cell Growth Inhibition         | MCF-7              | Inhibition of Estrogen-Stimulated Growth | 0.21 $\pm$ 0.16 nM         | <a href="#">[2]</a> |
| Cell Growth Inhibition         | T47D               | Cell Viability                           | 0.77 $\pm$ 0.03 nM         | <a href="#">[9]</a> |

## Experimental Protocols

### Synthesis of Pipendoxifene

Pipendoxifene can be synthesized via a multi-step process involving the preparation of key intermediates followed by condensation and deprotection.[\[2\]](#)



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**Caption:** Synthetic workflow for Pipendoxifene. (Within 100 characters)

#### Methodology:

- Synthesis of Intermediate (IV): 4-hydroxybenzyl alcohol (V) is reacted with 1-(2-chloroethyl)piperidine hydrochloride (II) in the presence of sodium hydroxide and benzyltriethylammonium bromide in toluene to yield the benzylic alcohol (IV).<sup>[2]</sup>
- Chlorination to (VI): The alcohol (IV) is treated with HCl in tetrahydrofuran (THF) and subsequently chlorinated using thionyl chloride (SOCl<sub>2</sub>) to produce 1-[2-[4-(chloromethyl)phenoxy]ethyl]piperidine hydrochloride (VI).<sup>[2]</sup>
- Synthesis of Indole Intermediate (VII): The bromo ketone (VIII) is condensed with 4-benzyloxyaniline hydrochloride (IX) in refluxing dimethylformamide (DMF) to form the indole derivative (VII).<sup>[2]</sup>
- Condensation: Intermediate (VI) is condensed with the indole derivative (VII) using sodium hydride (NaH) in DMF, resulting in the N-alkylated indole (X).<sup>[2]</sup>

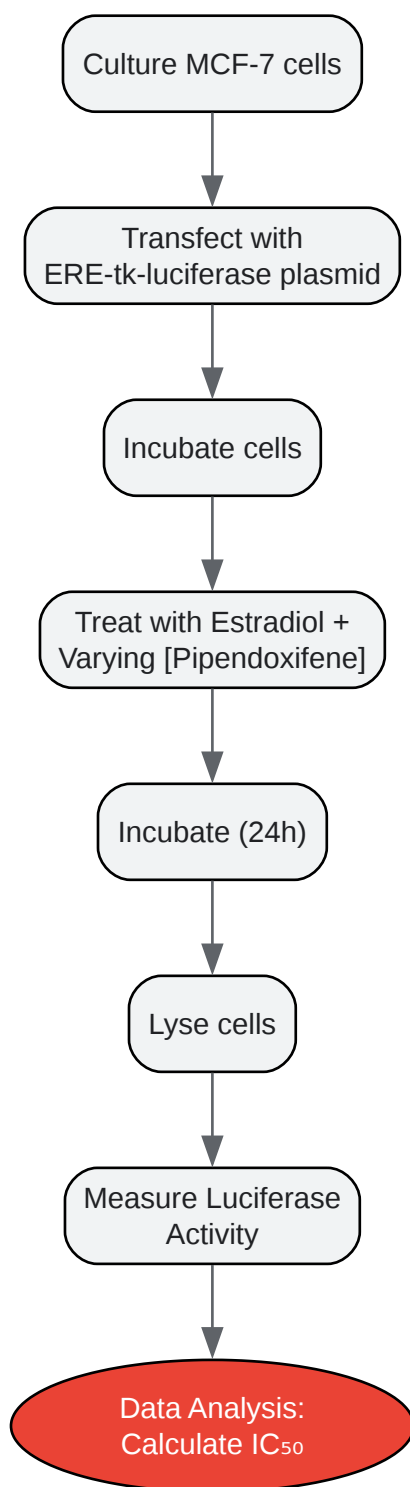
- Deprotection: The O-benzyl protecting groups are removed from compound (X) via transfer hydrogenolysis using cyclohexadiene and palladium on carbon (Pd/C) to yield the final product, Pipendoxifene.[\[2\]](#)

## ERE-Luciferase Reporter Assay

This assay is used to determine the functional estrogenic or anti-estrogenic activity of a compound.

Methodology:

- Cell Culture and Transfection: ER $\alpha$ -positive MCF-7 cells are cultured in appropriate media. The cells are then transiently transfected with a reporter plasmid containing an estrogen response element (ERE) linked to a luciferase gene (ERE-tk-luciferase).[\[2\]](#)
- Compound Treatment: Transfected cells are treated with varying concentrations of Pipendoxifene in the presence of a fixed concentration of 17 $\beta$ -estradiol (to measure antagonist activity) or in its absence (to measure agonist activity).[\[2\]](#)
- Luciferase Activity Measurement: After an incubation period, cells are lysed, and luciferase activity is measured using a luminometer.
- Data Analysis: The light output is proportional to the transcriptional activity of the ER. A decrease in luciferase activity in the presence of estradiol indicates antagonist activity. The IC<sub>50</sub> value is calculated as the concentration of Pipendoxifene that inhibits 50% of the estradiol-induced luciferase activity.[\[2\]](#)



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**Caption:** Workflow for an ERE-Luciferase Assay. (Within 100 characters)

## Clinical Development

Pipendoxifene was advanced into clinical trials for the treatment of hormone-dependent metastatic breast cancer.[2] A Phase II study was initiated to evaluate its efficacy and safety (NCT00006369).[10] However, development was formally discontinued in November 2005, as it was initially intended as a backup for bazedoxifene, which proceeded successfully in its own development program.[1]

## Conclusion

**Pipendoxifene hydrochloride** is a potent, nonsteroidal selective estrogen receptor modulator that demonstrated significant promise in preclinical models of ER-positive breast cancer. Its mechanism as a pure ER antagonist in breast tissue, coupled with high in vitro potency, highlighted its potential as a therapeutic agent. While its clinical development was halted, the extensive data on its synthesis, mechanism, and activity provide a valuable reference for researchers in the field of oncology and medicinal chemistry, particularly in the ongoing development of novel endocrine therapies.

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